

Application Notes and Protocols: Aldol Condensation of 4-Methoxybenzaldehyde with Acetone

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Compound of Interest

Compound Name: 4-Methoxybenzaldehyde

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This document provides detailed experimental protocols for the base-catalyzed aldol condensation of **4-methoxybenzaldehyde** with acetone. The procedures for the synthesis of both the mono-addition product, 4-(4'-methoxyphenyl)-3-buten-2-one, and the bis-addition product, 1,5-bis(4'-methoxyphenyl)penta-1,4-dien-3-one, are outlined.

Introduction

The aldol condensation is a fundamental carbon-carbon bond-forming reaction in organic chemistry.^{[1][2]} It typically involves the reaction of two carbonyl compounds to form a β -hydroxy carbonyl compound, which can then dehydrate to yield an α,β -unsaturated carbonyl compound.^{[1][2]} This reaction can be catalyzed by either acid or base.^{[1][2]} The protocols described herein utilize a base-catalyzed pathway for the reaction between **4-methoxybenzaldehyde** (p-anisaldehyde) and acetone.^{[1][2][3]} Due to the absence of α -hydrogens, **4-methoxybenzaldehyde** acts as the electrophile, while acetone, possessing α -hydrogens, forms a nucleophilic enolate in the presence of a base.^[4] Depending on the stoichiometry of the reactants, either a mono- or bis-condensation product can be selectively synthesized.^{[1][2]}

Experimental Protocols

Synthesis of 4-(4'-methoxyphenyl)-3-buten-2-one (Mono-addition Product)

This protocol details the reaction where one equivalent of **4-methoxybenzaldehyde** reacts with an excess of acetone.

Materials:

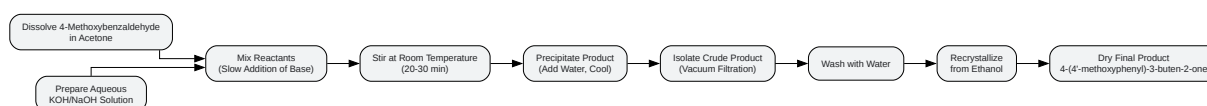
- **4-Methoxybenzaldehyde** (p-anisaldehyde)
- Acetone
- Potassium Hydroxide (KOH) or Sodium Hydroxide (NaOH)
- Ethanol (for recrystallization)
- Deionized Water
- Round bottom flask (100 mL)
- Magnetic stirrer and stir bar
- Beakers
- Vacuum filtration apparatus (Büchner funnel, filter flask)
- Filter paper

Procedure:

- In a 100 mL round bottom flask, dissolve 1.2 mL (10 mmol) of **4-methoxybenzaldehyde** in 15 mL of acetone.[\[1\]](#)[\[2\]](#)
- Add a magnetic stir bar to the flask and place it on a magnetic stirrer.
- In a separate beaker, prepare a solution of 1.0 g of potassium hydroxide in 20 mL of water.[\[1\]](#)
[\[2\]](#) Alternatively, a solution of 0.6 g of sodium hydroxide in 1 mL of water can be used.[\[3\]](#)

- Slowly add the basic solution to the stirred acetone mixture over a period of about 2 minutes.
[2]
- Continue stirring the reaction mixture for 20-30 minutes at room temperature.[1]
- To ensure complete precipitation of the product, add approximately 40 mL of water to the reaction mixture.[1][2]
- Cool the mixture in an ice bath for 3 to 5 minutes to further facilitate precipitation.[3]
- Collect the solid product by vacuum filtration using a Büchner funnel.[1][2][3]
- Wash the collected solid with several portions of cold water to remove any residual base.[1][3]
- Dry the crude product.
- Purify the product by recrystallization from a minimum amount of hot ethanol.[1][2][3]
- Allow the solution to cool, collect the purified crystals by vacuum filtration, and let them dry completely.

Experimental Workflow for Mono-addition Product



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Caption: Workflow for the synthesis of 4-(4'-methoxyphenyl)-3-buten-2-one.

Synthesis of 1,5-bis(4'-methoxyphenyl)penta-1,4-dien-3-one (Bis-addition Product)

This protocol is for the reaction of two equivalents of **4-methoxybenzaldehyde** with one equivalent of acetone. It can also be performed in a stepwise manner using the mono-addition product as a starting material.[\[1\]](#)[\[2\]](#)

Materials:

- 4-(4'-methoxyphenyl)-3-buten-2-one (from the previous step)
- **4-Methoxybenzaldehyde** (p-anisaldehyde)
- Potassium Hydroxide (KOH)
- Ethanol
- Deionized Water
- Round bottom flask (100 mL)
- Magnetic stirrer and stir bar
- Beakers
- Vacuum filtration apparatus

Procedure:

- In a 100 mL round bottom flask, dissolve 0.60 g (3.4 mmol) of the purified 4-(4'-methoxyphenyl)-3-buten-2-one and 0.61 mL (5.1 mmol) of **4-methoxybenzaldehyde** in 15 mL of ethanol.[\[1\]](#)[\[2\]](#)
- In a separate beaker, prepare a solution of 0.8 g of potassium hydroxide in 20 mL of water.[\[1\]](#)[\[2\]](#)
- With continuous stirring, slowly add the potassium hydroxide solution to the flask over approximately 2 minutes.[\[1\]](#)[\[2\]](#)
- Stir the reaction mixture for 30 minutes.[\[1\]](#)[\[2\]](#) A solid product should precipitate.

- Collect the solid product by vacuum filtration.[1][2]
- Wash the product thoroughly with water.[1]
- Dry the crude product and then purify it by recrystallization from ethanol.[1][2]
- Collect the purified crystals by vacuum filtration and allow them to dry completely.

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// Define nodes A [label="Dissolve Mono-addition Product\n& 4-Methoxybenzaldehyde\nin Ethanol"]; B [label="Prepare Aqueous\nKOH Solution"]; C [label="Mix Reactants\n(Slow Addition of Base)"]; D [label="Stir at Room Temperature\n(30 min)"]; E [label="Isolate Crude Product\n(Vacuum Filtration)"]; F [label="Wash with Water"]; G [label="Recrystallize\nfrom Ethanol"]; H [label="Dry Final Product\n1,5-bis(4'-methoxyphenyl)penta-1,4-dien-3-one"];
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// Define edges A -> C; B -> C; C -> D -> E -> F -> G -> H; }
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Caption: Mechanism of the base-catalyzed aldol condensation.

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